

An In-Depth Technical Guide to 1,3-Benzodioxol-5-amine, 6-propyl-

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Compound of Interest

Compound Name: 1,3-Benzodioxol-5-amine, 6-propyl-

CAS No.: 69797-90-6

Cat. No.: B184765

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For Researchers, Scientists, and Drug Development Professionals

Preamble: Navigating the Landscape of a Niche Molecule

This technical guide delves into the chemical properties of **1,3-Benzodioxol-5-amine, 6-propyl-**, a molecule of interest within the broader class of benzodioxole derivatives. It is imperative to state at the outset that while the benzodioxole scaffold is well-represented in medicinal chemistry literature, **1,3-Benzodioxol-5-amine, 6-propyl-** itself is a compound with a limited footprint in published, peer-reviewed research. Consequently, this guide is structured to provide a robust theoretical and practical framework by integrating established data on the core molecule with scientifically sound extrapolations from closely related analogues. Our objective is to equip researchers with a comprehensive understanding of its foundational chemistry, a plausible pathway for its synthesis, and a forward-looking perspective on its potential applications in drug discovery.

Molecular Identity and Physicochemical Properties

1,3-Benzodioxol-5-amine, 6-propyl- is a substituted aromatic amine featuring a benzodioxole ring system. The strategic placement of the amine and propyl groups on the aromatic ring dictates its electronic and steric properties, which in turn influence its reactivity and potential biological interactions.

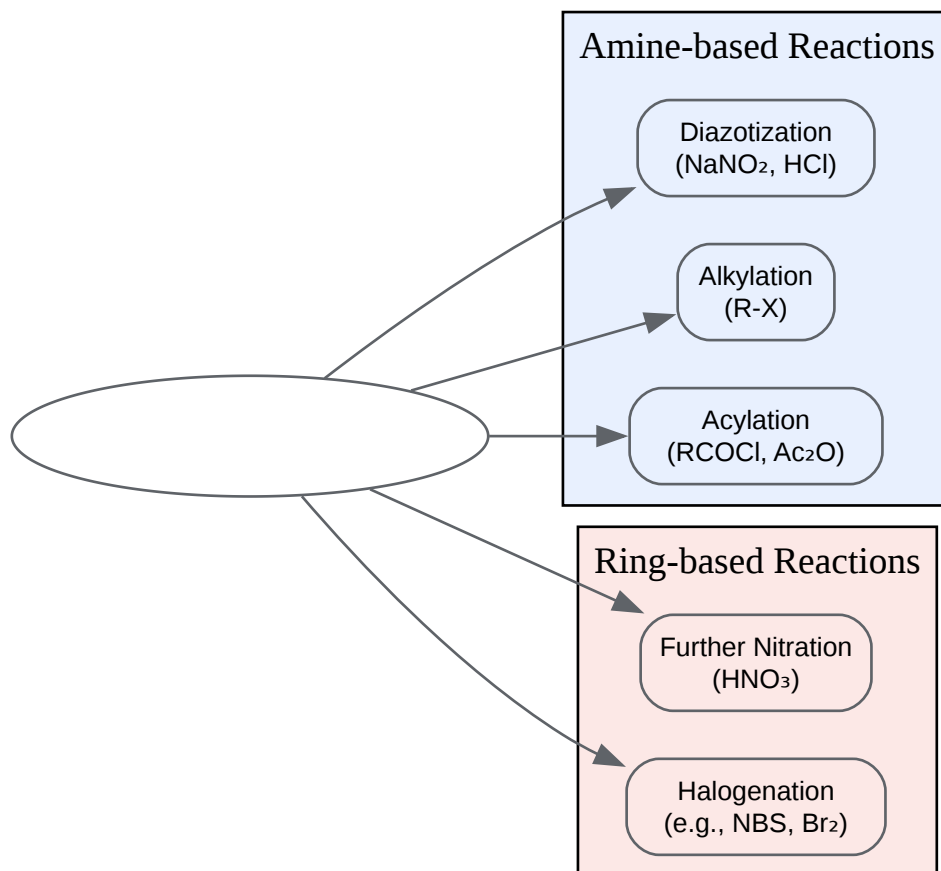
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.22 g/mol	[1]
IUPAC Name	6-propyl-1,3-benzodioxol-5-amine	[1]
CAS Number	69797-90-6	[1]
Canonical SMILES	<chem>CCCC1=CC2=C(C=C1N)OCO2</chem>	[1]
Predicted XLogP3	2.4	[1]

The predicted XLogP3 value of 2.4 suggests a moderate lipophilicity, a key parameter in drug design influencing membrane permeability and oral bioavailability.

Caption: Chemical structure of **1,3-Benzodioxol-5-amine, 6-propyl-**.

Putative Synthesis Pathway

While a direct, published synthesis for **1,3-Benzodioxol-5-amine, 6-propyl-** is not readily available, a plausible and chemically sound route can be proposed starting from the commercially available dihydrosafrole (5-propyl-1,3-benzodioxole). This multi-step synthesis involves an electrophilic aromatic substitution (nitration) followed by a reduction of the nitro group.



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Sources

- 1. 1,3-Benzodioxol-5-amine, 6-propyl- | C₁₀H₁₃NO₂ | CID 236072 - PubChem [pubchem.ncbi.nlm.nih.gov]
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